

# An In-Depth Technical Guide to the Physicochemical Properties of Dodecyl Methyl Sulfoxide

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## Compound of Interest

Compound Name: *Dodecyl methyl sulfoxide*

Cat. No.: *B1580661*

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## Introduction

**Dodecyl methyl sulfoxide** (DMSO-d12) is a long-chain alkyl sulfoxide that has garnered interest in various scientific fields, including pharmaceuticals and material science. Its amphiphilic nature, stemming from a polar sulfoxide head group and a long hydrophobic dodecyl chain, imparts surfactant-like properties, making it a candidate for applications in drug delivery, formulation, and as a reagent in organic synthesis. This technical guide provides a comprehensive overview of the core physicochemical properties of **Dodecyl methyl sulfoxide**, supported by experimental protocols and data presented for clarity and comparative analysis.

## Core Physicochemical Properties

The fundamental physicochemical characteristics of **Dodecyl methyl sulfoxide** are summarized in the table below. These properties are crucial for understanding its behavior in various systems and for its application in research and development.

Property	Value	Source
Molecular Formula	C <sub>13</sub> H <sub>28</sub> OS	--INVALID-LINK--
Molecular Weight	232.43 g/mol	--INVALID-LINK--
Physical Form	Solid	--INVALID-LINK--
Melting Point	59-63 °C (lit.)	--INVALID-LINK--
Boiling Point	356.1 ± 11.0 °C (Predicted)	--INVALID-LINK--
Density	0.920 ± 0.06 g/cm <sup>3</sup> (Predicted)	--INVALID-LINK--
Solubility	Data not available	
Critical Micelle Concentration (CMC)	Data not available	

Note: Experimental data for boiling point, density, solubility, and Critical Micelle Concentration (CMC) of **Dodecyl methyl sulfoxide** are not readily available in the reviewed literature. The provided values for boiling point and density are predictions and should be used with caution. The absence of experimental solubility and CMC data highlights a gap in the comprehensive characterization of this compound.

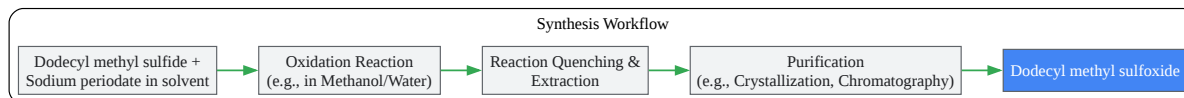
## Experimental Protocols

Detailed experimental methodologies are essential for the accurate determination of the physicochemical properties of **Dodecyl methyl sulfoxide**. Below are generalized protocols for key experiments, which can be adapted for this specific compound.

## Synthesis of Dodecyl Methyl Sulfoxide

**Dodecyl methyl sulfoxide** can be synthesized via the oxidation of its corresponding sulfide, dodecyl methyl sulfide. A common and effective method is oxidation using sodium periodate.

Workflow for the Synthesis of **Dodecyl Methyl Sulfoxide**:



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Caption: A generalized workflow for the synthesis of **Dodecyl methyl sulfoxide**.

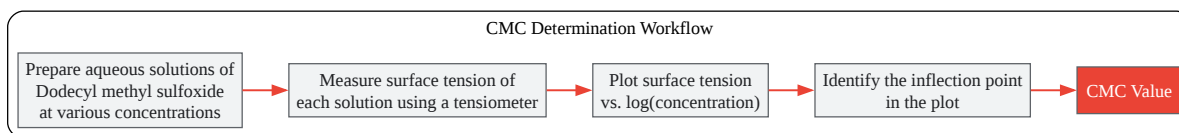
Protocol:

- **Dissolution:** Dissolve dodecyl methyl sulfide in a suitable solvent system, such as a mixture of methanol and water.
- **Oxidation:** Add a stoichiometric amount of sodium periodate to the solution. The reaction is typically stirred at room temperature for a specified period.
- **Monitoring:** The progress of the reaction can be monitored by techniques such as Thin Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS).
- **Work-up:** Once the reaction is complete, the reaction mixture is quenched, and the product is extracted using an appropriate organic solvent.
- **Purification:** The crude product is then purified, for example, by recrystallization from a suitable solvent or by column chromatography on silica gel.

## Determination of Critical Micelle Concentration (CMC)

The Critical Micelle Concentration (CMC) is a fundamental property of surfactants, marking the concentration at which micelles begin to form. For a nonionic surfactant like **Dodecyl methyl sulfoxide**, the surface tension method is a highly suitable technique for CMC determination.<sup>[1]</sup>

Experimental Workflow for CMC Determination by Surface Tension Method:



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Caption: Workflow for determining the Critical Micelle Concentration (CMC).

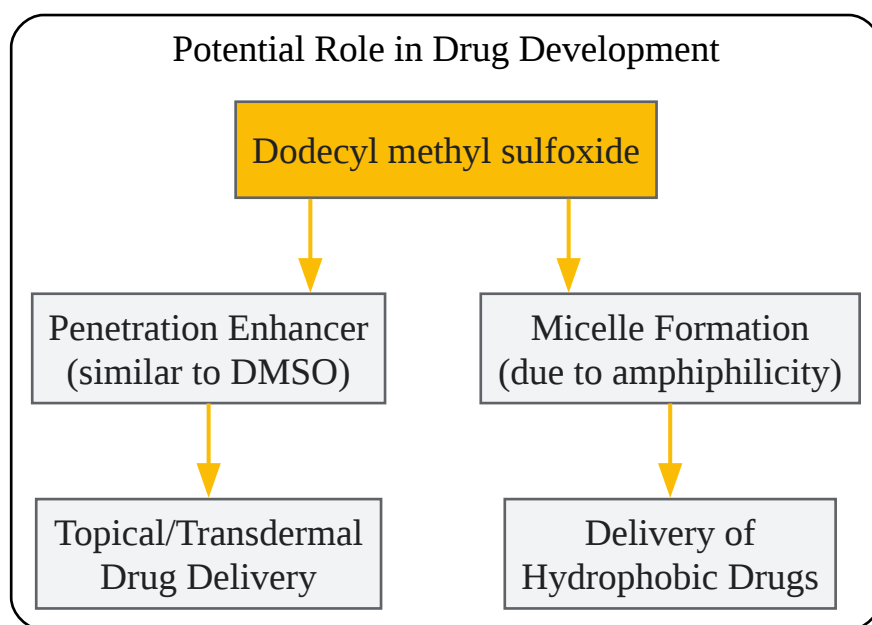
Protocol:

- **Solution Preparation:** Prepare a series of aqueous solutions of **Dodecyl methyl sulfoxide** with varying concentrations, spanning a range expected to include the CMC.
- **Surface Tension Measurement:** Measure the surface tension of each solution using a tensiometer (e.g., a Du Noüy ring tensiometer or a Wilhelmy plate tensiometer). Ensure temperature control throughout the measurements.
- **Data Plotting:** Plot the measured surface tension values as a function of the logarithm of the **Dodecyl methyl sulfoxide** concentration.
- **CMC Determination:** The resulting plot will typically show two linear regions with different slopes. The concentration at the intersection of these two lines corresponds to the CMC.[1]

## Applications in Drug Development

While specific applications of **Dodecyl methyl sulfoxide** in drug development are not extensively documented, its structural similarity to Dimethyl Sulfoxide (DMSO), a well-known penetration enhancer and solvent in pharmaceutical formulations, suggests potential utility in this area.[2] The long dodecyl chain may also enable its use in forming micellar drug delivery systems for hydrophobic drugs.

Logical Relationship in Drug Formulation:



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Caption: Potential applications of **Dodecyl methyl sulfoxide** in drug development.

## Conclusion

**Dodecyl methyl sulfoxide** is a molecule with interesting physicochemical properties that suggest its potential utility in various scientific and industrial applications, particularly in the realm of drug formulation and delivery. However, a significant lack of experimentally determined data for key properties such as solubility and Critical Micelle Concentration currently limits its widespread application. Further research to fully characterize this compound is warranted to unlock its full potential. The experimental protocols outlined in this guide provide a framework for undertaking such a comprehensive characterization.

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## References

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